

"physicochemical properties of zinc histidine dihydrate"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Zinc histidine dihydrate

CAS No.: 17501-65-4

Cat. No.: B15722338

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Zinc Histidine Dihydrate**

Foreword: A Senior Application Scientist's Perspective

Zinc, an essential trace element, is a critical cofactor for over 300 enzymes and 1,000 transcription factors, playing indispensable roles in cellular metabolism, immune function, and protein and DNA synthesis.^[1] However, the therapeutic efficacy of zinc supplementation is often dictated by its bioavailability. This has led to the development of chelated forms, where zinc is complexed with organic ligands to enhance its absorption and utilization. Among these, **zinc histidine dihydrate**, a coordination complex of zinc with the essential amino acid L-histidine, stands out.^{[1][2]} Histidine's imidazole side chain has a high affinity for metal ions, making it an exceptional chelating agent that facilitates efficient cellular delivery of zinc.^{[2][3]}

This guide moves beyond a simple recitation of data. It is designed for the discerning researcher and drug development professional, providing a deep dive into the core physicochemical properties that govern the behavior, stability, and ultimate utility of **zinc histidine dihydrate**. We will not only present the "what"—the empirical data—but also the

"why"—the underlying structural and chemical principles—and the "how"—the robust analytical methodologies required for its characterization. Understanding these properties is not merely an academic exercise; it is the fundamental basis for rational formulation design, quality control, and the successful translation of this compound into effective therapeutic applications.

[\[1\]](#)[\[4\]](#)

Molecular and Crystalline Architecture: The Foundation of Function

The bulk properties of any crystalline solid are a direct manifestation of its atomic-level arrangement. For **zinc histidine dihydrate**, its structure is defined by the precise coordination of zinc by histidine ligands and the integral role of water molecules, which are not mere passengers but active participants in the crystal lattice.

Chemical Identity and Stoichiometry

The compound is a well-defined hydrate with a precise stoichiometry.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ N ₆ O ₆ Zn	PubChem [5]
Molecular Weight	409.7 g/mol	PubChem [5]
Synonyms	Bis(L-histidinato)zinc(II) dihydrate	PubChem [5]
Stoichiometry	One zinc(II) ion, two L-histidine molecules, two water molecules	IUCr Journals [6] [7]

The Coordination Sphere and Crystal System

The definitive structure of di-(L-histidino)-zinc(II) dihydrate was elucidated by three-dimensional X-ray methods.[\[6\]](#)[\[7\]](#) This analysis revealed that the complex is not a simple salt but a sophisticated coordination compound.

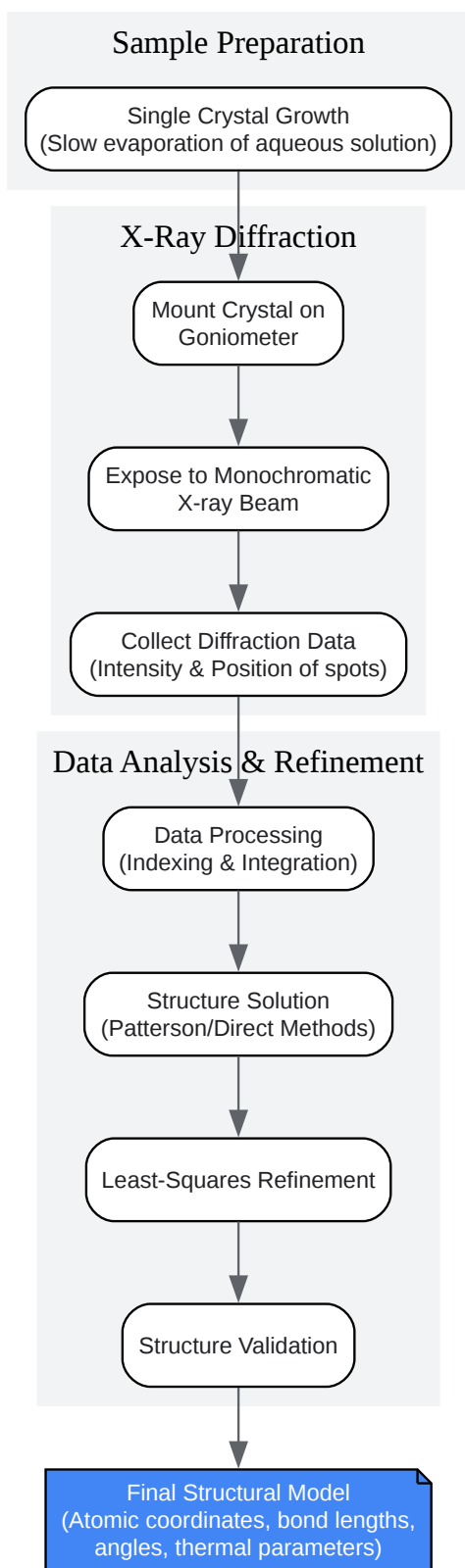
The zinc atom is chelated by two L-histidine molecules.^{[6][7]} The term "chelation" is key here; it signifies a multidentate ligand binding to a central metal ion at two or more points. In this case, each histidine molecule binds to the zinc atom through two specific nitrogen atoms: one from the α -amino group and one from the imidazole ring, forming a stable six-membered chelate ring.^[6] This chelation is responsible for the high stability of the complex.^[3]

The primary coordination geometry around the zinc ion is approximately tetrahedral, a common and stable arrangement for Zn(II).^{[6][7]} Furthermore, a carboxyl oxygen atom from each histidine ligand approaches the zinc atom, creating a secondary coordination grouping that further stabilizes the structure.^[6]

The water molecules are crucial, participating in an intricate three-dimensional network of hydrogen bonds that holds the entire crystal lattice together.^{[6][7]} This hydrogen bonding network is a critical determinant of the material's stability, solubility, and hygroscopicity.

Crystallographic Parameter	Value	Source
Crystal System	Tetragonal	IUCr Journals ^{[6][7]}
Space Group	P4 ₁ 2 ₁ 2	IUCr Journals ^{[6][7]}
Unit Cell Dimensions	a = b = 7.53 Å, c = 30.41 Å	IUCr Journals ^{[6][7]}
Molecules per Unit Cell (Z)	4	IUCr Journals ^[7]
Calculated Density	1.57 g/cm ³	IUCr Journals ^[7]
Primary Coordination	Zn-N (amino group), Zn-N (imidazole ring)	IUCr Journals ^{[6][7]}
Zn-N Bond Lengths	~2.04 - 2.05 Å	IUCr Journals ^[6]

Mandatory Visualization: Experimental Workflow for Structural Elucidation



[Click to download full resolution via product page](#)

Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

Spectroscopic Characterization

Vibrational spectroscopy techniques like FTIR and Raman are indispensable, non-destructive tools for confirming the molecular structure and coordination in **zinc histidine dihydrate**. They provide a molecular "fingerprint" by probing the vibrational modes of chemical bonds.

Fourier-Transform Infrared (FTIR) Spectroscopy

In the formation of the zinc-histidine complex, the involvement of the amino, carboxyl, and imidazole groups in coordination with the zinc ion leads to characteristic shifts in their vibrational frequencies compared to free L-histidine.

- **Expertise & Causality:** We don't just look for peaks; we look for shifts. The shift of the NH_2 stretching and bending vibrations, and the shift in the asymmetric and symmetric stretches of the carboxylate group (COO^-), provide direct evidence of their interaction with the zinc ion. The imidazole ring vibrations also shift upon coordination. Furthermore, the presence of broad absorption bands in the $3200\text{--}3500\text{ cm}^{-1}$ region is characteristic of the O-H stretching of the water molecules, confirming the hydrated nature of the complex.^[8] A peak in the low-frequency region (typically $400\text{--}500\text{ cm}^{-1}$) can be assigned to the Zn-O vibration, further confirming the complex formation.^[9]

Expected Vibrational Mode	Approximate Wavenumber (cm ⁻¹)	Significance
O-H Stretch (Water)	3200 - 3500 (broad)	Confirms presence of water of hydration
N-H Stretch (Amino Group)	3100 - 3300	Shift upon coordination to Zn(II)
C=O Stretch (Carboxylate)	~1600 - 1650 (asymmetric)	Shift indicates interaction with Zn(II)
N-H Bend (Amino Group)	~1570	Shift upon coordination to Zn(II)
C-N Stretch (Imidazole)	~1100	Position can indicate protonation state and coordination
Zn-O/Zn-N Vibrations	400 - 600	Direct evidence of metal-ligand bond formation

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- **Instrument Preparation:** Ensure the ATR-FTIR spectrometer is purged and a background spectrum is collected. The ATR crystal (typically diamond or germanium) must be meticulously cleaned with an appropriate solvent (e.g., isopropanol) and dried.
- **Sample Application:** Place a small amount (a few milligrams) of the dry **zinc histidine dihydrate** powder directly onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure clamp to ensure firm, uniform contact between the sample and the crystal. Consistent pressure is crucial for reproducibility.
- **Data Acquisition:** Collect the spectrum, typically by co-adding 16 to 32 scans over a range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.

- **Data Processing:** The collected spectrum is automatically ratioed against the background spectrum to produce the final absorbance spectrum.

Thermal Properties and Stability

Thermal analysis techniques, primarily Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), are critical for determining the thermal stability, dehydration, and decomposition profile of **zinc histidine dihydrate**.^[10] This information is vital for defining storage conditions, manufacturing processes (e.g., drying), and shelf-life.

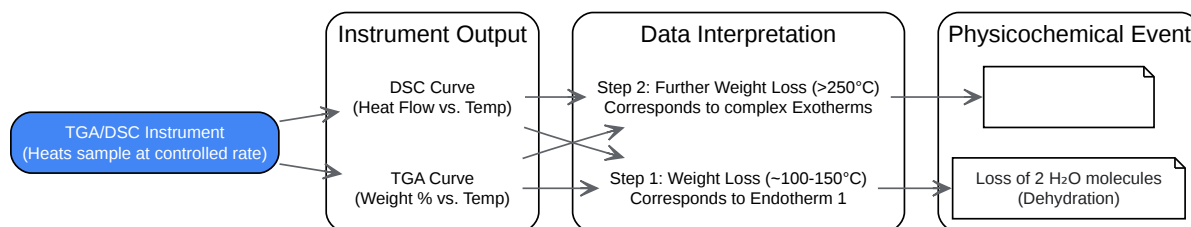
- **Trustworthiness & Self-Validation:** A robust thermal analysis experiment relies on precise calibration. The TGA balance is calibrated with standard weights, and the temperature is calibrated using materials with known melting points (e.g., indium, zinc). The DSC heat flow and temperature are similarly calibrated. Running a baseline without a sample is also essential to ensure a flat response.

Expected Thermal Events

A TGA/DSC analysis of **zinc histidine dihydrate** is expected to reveal a multi-stage decomposition process, typical for hydrated coordination compounds.^[11]

- **Dehydration:** The first event, occurring at lower temperatures, will be an endothermic process corresponding to the loss of the two water molecules. The TGA will show a weight loss corresponding to the mass of two moles of water per mole of the complex (~8.8% of the total mass).
- **Decomposition:** At higher temperatures, the now-anhydrous zinc histidine complex will undergo thermal decomposition. This is a more complex, often multi-step process involving the breakdown of the histidine ligands, likely resulting in the final formation of zinc oxide (ZnO) as the stable inorganic residue.

Mandatory Visualization: Interpreting Thermal Analysis Data



[Click to download full resolution via product page](#)

Caption: Logical workflow from thermal analysis experiment to data interpretation.

Solubility Profile

The solubility of a drug substance is a cornerstone property influencing its dissolution rate and bioavailability. The complexation of zinc with histidine is specifically designed to leverage the biochemical properties of both components to improve zinc's efficacy.^[1]

- Expertise & Causality: The solubility of **zinc histidine dihydrate** is not just a simple physical parameter; it is a result of complex chemical equilibria. The presence of the histidine ligand, with its ionizable amino, carboxyl, and imidazole groups, means that solubility is expected to be highly pH-dependent.^{[3][12]} Furthermore, studies have shown that transition metal ions like Zn²⁺ can significantly enhance the water affinity and solubility of histidine itself through strong cation- π interactions with the imidazole ring.^[13] This intrinsic property of the complex is a key reason for its enhanced bioavailability compared to inorganic zinc salts.^{[2][14]}

Experimental Protocol: Equilibrium Shake-Flask Solubility

This method determines the thermodynamic equilibrium solubility of a compound in a given solvent system.

- System Preparation: Prepare a series of buffered aqueous solutions at various physiologically relevant pH values (e.g., pH 2.0, 4.5, 6.8, 7.4).

- **Sample Addition:** Add an excess amount of **zinc histidine dihydrate** to a known volume of each buffer in a sealed, inert container (e.g., glass vial). "Excess" is critical to ensure a saturated solution with undissolved solid remaining.
- **Equilibration:** Agitate the vials at a constant, controlled temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required should be determined experimentally by sampling at various time points until the concentration plateaus.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for the solid to settle. Alternatively, centrifuge the samples to separate the solid phase from the saturated supernatant.
- **Sampling and Analysis:** Carefully withdraw an aliquot of the clear supernatant. Filter it through a low-binding filter (e.g., 0.22 µm PVDF) to remove any remaining particulates.
- **Quantification:** Dilute the filtered supernatant as necessary and analyze the concentration of zinc using a validated analytical method, such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).[\[15\]](#)[\[16\]](#)

Quantitative Analysis of Zinc Content

Accurate and precise quantification of the active metal ion is a fundamental requirement for quality control and dosage formulation. Several well-established instrumental methods are available for determining the zinc content in **zinc histidine dihydrate**.[\[15\]](#)

Analytical Method	Principle	Advantages	Disadvantages
Atomic Absorption Spectrometry (AAS)	Measures the absorption of light by free zinc atoms in a flame or graphite furnace.[16]	Cost-effective, robust, widely available.[17]	Susceptible to chemical and spectral interferences.[17]
Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)	Ionizes the sample in an argon plasma and separates ions based on their mass-to-charge ratio.	Extremely high sensitivity, low detection limits, suitable for trace analysis.[16]	Higher equipment and operational cost.
Complexometric Titration	Titration of the zinc ion with a chelating agent (e.g., EDTA) in the presence of a colorimetric indicator.	Inexpensive, requires basic laboratory equipment.	Lower sensitivity, requires larger sample size, potential for matrix interference.
X-Ray Fluorescence (XRF) Spectroscopy	Measures the fluorescent X-rays emitted from a sample excited by a primary X-ray source.	Non-destructive, requires minimal sample preparation. [18]	Matrix effects can influence accuracy. [18]

Experimental Protocol: Zinc Quantification by Flame AAS

- **Standard Preparation:** Prepare a series of zinc standard solutions of known concentrations (e.g., 0.1, 0.5, 1.0, 2.0 ppm) from a certified zinc standard stock solution. These standards should be matrix-matched with the sample diluent (e.g., 1% nitric acid).
- **Sample Preparation:** Accurately weigh a quantity of **zinc histidine dihydrate** and dissolve it in a suitable acidic solution (e.g., 1% nitric acid) in a volumetric flask. This acid digestion step is crucial to break down the organic complex and liberate the zinc ions.[17]

- **Instrument Setup:** Install a zinc hollow cathode lamp in the AAS instrument. Set the wavelength to the primary absorption line for zinc (213.9 nm). Optimize the instrument parameters (e.g., lamp current, slit width, gas flow rates).
- **Calibration:** Aspirate the blank (1% nitric acid) to zero the instrument. Then, aspirate the prepared zinc standards in order of increasing concentration to generate a calibration curve (Absorbance vs. Concentration). The curve should have a correlation coefficient (r^2) > 0.995.
- **Sample Analysis:** Aspirate the prepared sample solution and record its absorbance. Ensure the absorbance falls within the linear range of the calibration curve; dilute if necessary.
- **Calculation:** Determine the concentration of zinc in the sample solution from the calibration curve and calculate the percentage of zinc in the original solid material based on the initial weight and dilution factor.

References

- Patsnap Synapse. (2024-06-14).
- Kretsinger, R. H., Cotton, F. A., & Bryan, R. F. (1963). The crystal and molecular structure of di-(l-histidine)-zinc(II) dihydrate. *Acta Crystallographica*, 16(7), 651-657. [\[Link\]](#)
- Elsherif, K. M., et al. (2022). Spectrophotometric Determination of Zn(II) and Cu(II) in Analytical Samples Using Murexide Reagent. *Progress in Chemical and Biochemical Research*, 5(3), 229-238. [\[Link\]](#)
- Patsnap Synapse. (2024-07-17).
- National Center for Biotechnology Information. (n.d.). **Zinc histidine dihydrate**. PubChem Compound Database. [\[Link\]](#)
- SciSpace. (1963). The crystal and molecular structure of di-(l-histidine)-zinc(II) dihydrate. *Acta Crystallographica*. [\[Link\]](#)
- IUCr Journals. (1963). The crystal and molecular structure of di-(l-histidine)-zinc(II) dihydrate. [\[Link\]](#)
- Marukhlenko, A. V., et al. (2021). Development and Validation of Method for the Quantitative Determination of Zinc in its Chelate Complexes Using Energy Dispersive X-ray Fluorescence

Spectroscopy. Pharmacy & Pharmacology, 9(5), 332-341. [\[Link\]](#)

- Li, J., et al. (2022). Enhancement of the Water Affinity of Histidine by Zinc and Copper Ions. International Journal of Molecular Sciences, 23(7), 3918. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Zinc Histidine. PubChem Compound Database. [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (2005). Toxicological Profile for Zinc. National Center for Biotechnology Information. [\[Link\]](#)
- Noria. (n.d.). Zinc Testing Methods, An Overview of Common Analytical Techniques. [\[Link\]](#)
- AdisInsight. (2025-02-10). Zinc histidine - Nobelpharma. [\[Link\]](#)
- Google Patents. (n.d.).
- Imamura, T., Hatanaka, C., & Kato, N. (1975). Zinc-Complexes of Histidine and the Related Compounds in Aqueous Solution. Journal of the Faculty of Fisheries and Animal Husbandry, Hiroshima University, 14, 15-22. [\[Link\]](#)
- ResearchGate. (n.d.). Zinc–histidine crystalline polymorphs obtained from the CSD. [\[Link\]](#)
- Perrin, D. D., & Sharma, V. S. (1969). Stability constants of complexes of zinc and cobalt(II) ions with some histidine-containing peptides. Journal of the Chemical Society, Dalton Transactions, (1), 244-248. [\[Link\]](#)
- ResearchGate. (n.d.). Interaction between Histidine and Zn(II) Metal Ions over a Wide pH as Revealed by Solid-State NMR Spectroscopy and DFT Calculations. [\[Link\]](#)
- Ezoe, S., et al. (2024). Randomized, multicenter, active-controlled open-label study of NPC-25, zinc histidine hydrate, (non-inferiority to NOBELZIN™, zinc acetate dihydrate) for patients with hypozincemia. Journal of Trace Elements in Medicine and Biology, 86, 127558. [\[Link\]](#)
- ResearchGate. (n.d.). Thermal analysis curves (TGA/DTA) of ZHN-MB. [\[Link\]](#)
- Global Substance Registration System (GSRS). (n.d.). **ZINC HISTIDINE DIHYDRATE**. [\[Link\]](#)

- ResearchGate. (2022). (PDF) Enhancement of the Water Affinity of Histidine by Zinc and Copper Ions. [\[Link\]](#)
- ResearchGate. (n.d.). Thermodynamic properties and thermal stability of the synthetic zinc formate dihydrate. [\[Link\]](#)
- ResearchGate. (n.d.). FTIR of L-histidine, pure and L-histidine-capped ZnO nanocrystals. [\[Link\]](#)
- Stino, S. (2022). Thermal analysis of dental materials. Biomaterials Journal. [\[Link\]](#)
- Sikirzhyski, V., et al. (2011). pKa Determination of a Histidine Residue in a Short Peptide Using Raman Spectroscopy. Molecules, 16(8), 6335-6348. [\[Link\]](#)
- Chemistry LibreTexts. (2022). 2.8: Thermal Analysis. [\[Link\]](#)
- ResearchGate. (n.d.). Infrared and Raman spectra of Histidine: An ab initio DFT calculations of Histidine molecule and its different protonated forms. [\[Link\]](#)
- Klopogge, J. T., Frost, R. L., & Hickey, L. (2004). FT-Raman and FT-IR spectroscopic study of the local structure of synthetic Mg/Zn/Al-hydrotalcites. Journal of Raman Spectroscopy, 35(11), 967-974. [\[Link\]](#)
- Alberts, I. L., et al. (1998). Classification of mononuclear zinc metal sites in protein structures. Protein Engineering, Design and Selection, 11(4), 243-249. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. What is Histidine zinc hydrate used for? \[synapse.patsnap.com\]](#)
- [2. What is the mechanism of Histidine zinc hydrate? \[synapse.patsnap.com\]](#)
- [3. hiroshima.repo.nii.ac.jp \[hiroshima.repo.nii.ac.jp\]](#)

- [4. Zinc histidine - Nobelpharma - AdisInsight \[adisinsight.springer.com\]](#)
- [5. Zinc histidine dihydrate | C₁₂H₂₀N₆O₆Zn | CID 67532809 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. journals.iucr.org \[journals.iucr.org\]](#)
- [7. journals.iucr.org \[journals.iucr.org\]](#)
- [8. scispace.com \[scispace.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. biomatj.com \[biomatj.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Enhancement of the Water Affinity of Histidine by Zinc and Copper Ions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. ANALYTICAL METHODS - Toxicological Profile for Zinc - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [16. Zinc Testing Methods, An Overview of Common Analytical Techniques - Olympian Water Testing, LLC \[olympianwatertesting.com\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. Development and Validation of Method for the Quantitative Determination of Zinc in its Chelate Complexes Using Energy Dispersive X-ray Fluorescence Spectroscopy | Marukhlenko | Drug development & registration \[pharmjournal.ru\]](#)
- [To cite this document: BenchChem. \["physicochemical properties of zinc histidine dihydrate"\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15722338/docs#physicochemical-properties-of-zinc-histidine-dihydrate\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)